FTI-277 Hydrochloride in DMSO: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*FTI-277 hydrochloride*
Cat. No.:	*B10762262*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on dissolving **FTI-277 hydrochloride** in DMSO for experimental use. Below, you will find troubleshooting advice, frequently asked questions, detailed protocols, and supporting technical data to ensure the successful preparation and application of your **FTI-277 hydrochloride** solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **FTI-277 hydrochloride**?

A1: The recommended solvent for preparing stock solutions of **FTI-277 hydrochloride** is dimethyl sulfoxide (DMSO).[1][2] It exhibits high solubility in DMSO.[1][3][4]

Q2: What is the maximum solubility of **FTI-277 hydrochloride** in DMSO?

A2: The maximum solubility is consistently reported to be high, ranging from 89 mg/mL to 100 mg/mL.[1][3][4] For optimal results, it is crucial to use fresh, anhydrous DMSO, as the compound's solubility can be significantly reduced by moisture.[3][4]

Q3: My **FTI-277 hydrochloride** is not dissolving completely in DMSO. What should I do?

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A3: If you encounter solubility issues, consider the following troubleshooting steps:

- Use fresh DMSO: Ensure you are using a new, unopened bottle or a properly stored anhydrous grade of DMSO.[3][4]
- Sonication: Gentle sonication can aid in the dissolution process.[1]
- Warming: Gentle warming of the solution can also improve solubility.
- Vortexing: Vigorous vortexing can help to break up any clumps of powder and facilitate dissolution.

Q4: How should I store the **FTI-277 hydrochloride** stock solution in DMSO?

A4: For long-term storage, it is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store them at -80°C.[1][3][4] For short-term storage, -20°C is also acceptable for up to one month.[3][4]

Q5: What is the stability of the **FTI-277 hydrochloride** stock solution in DMSO?

A5: When stored at -80°C, the stock solution is stable for at least one year.[1][3] At -20°C, it is generally stable for about one month.[3][4]

Q6: What is the mechanism of action of FTI-277?

A6: FTI-277 is a potent and selective inhibitor of farnesyltransferase (FTase).[3][4][5] By inhibiting FTase, it prevents the farnesylation of proteins, most notably Ras proteins. This post-translational modification is crucial for the localization of Ras to the cell membrane and its subsequent activation of downstream signaling pathways, such as the MAPK/ERK pathway, which are involved in cell proliferation and survival.[5][6][7]

Quantitative Data Summary

The following table summarizes the key quantitative data for **FTI-277 hydrochloride**.

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Parameter	Value	Source
Molecular Weight	484.07 g/mol	[3]
Solubility in DMSO	89 - 100 mg/mL (183.86 - 206.58 mM)	[1][3][4]
Solubility in Water	~17 - 97 mg/mL	[3][8]
Solubility in Ethanol	~12 - 97 mg/mL	[1][3]
IC_{50} (FTase)	500 pM (cell-free assay)	[1][3]
IC_{50} (Ras Processing)	100 nM (in whole cells)	[3]
Storage (Powder)	3 years at -20°C	[1][3]
Storage (in DMSO)	1 year at -80°C; 1 month at -20°C	[1][3][4]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **FTI-277 Hydrochloride** in DMSO

Materials:

- **FTI-277 hydrochloride** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

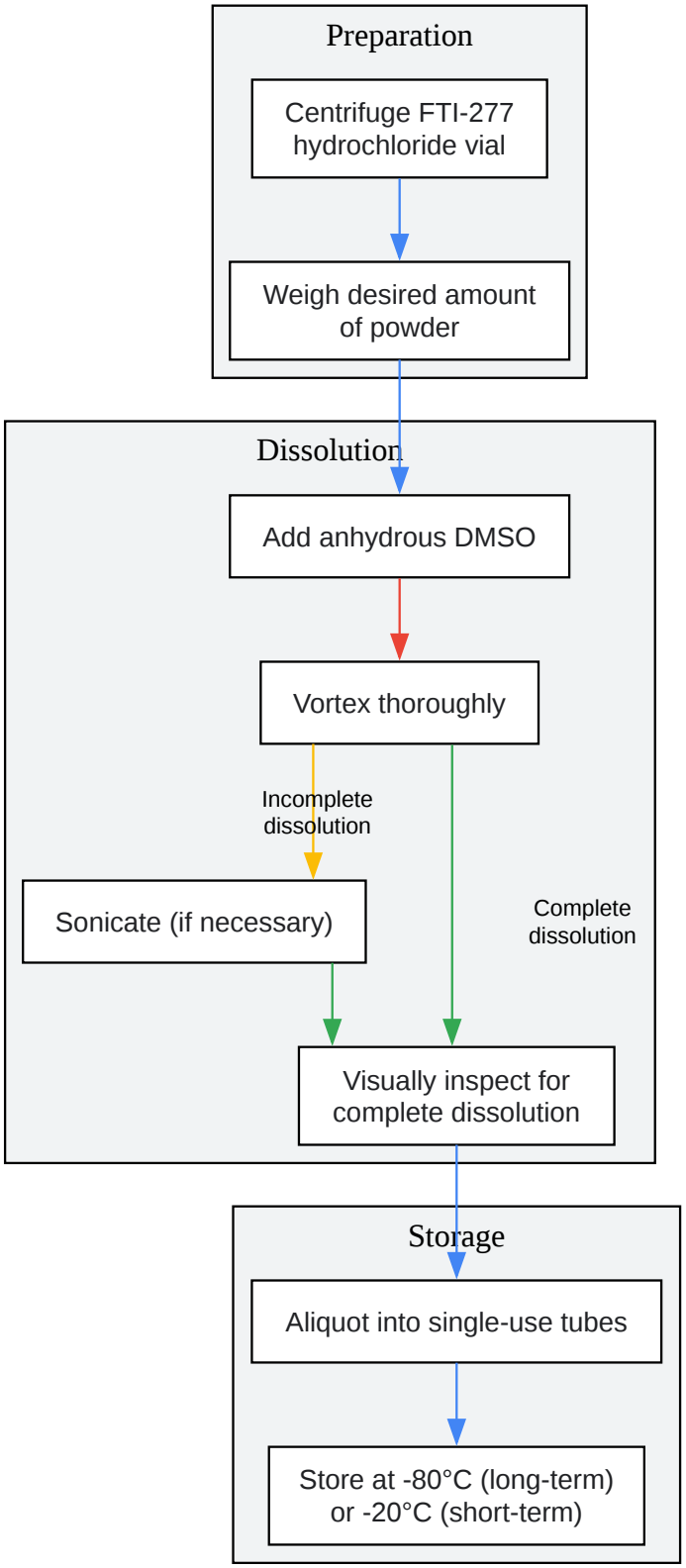
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- Pre-weighing Preparation: Before opening, centrifuge the vial of **FTI-277 hydrochloride** powder to ensure all the powder is at the bottom of the vial.[1]
- Weighing: Accurately weigh the desired amount of **FTI-277 hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.84 mg of **FTI-277 hydrochloride** (Molecular Weight = 484.07 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder. For 4.84 mg, add 1 mL of DMSO.
- Dissolution:
  - Cap the tube tightly and vortex thoroughly for 1-2 minutes.
  - If the powder is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes.
  - Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Visualizations

Experimental Workflow

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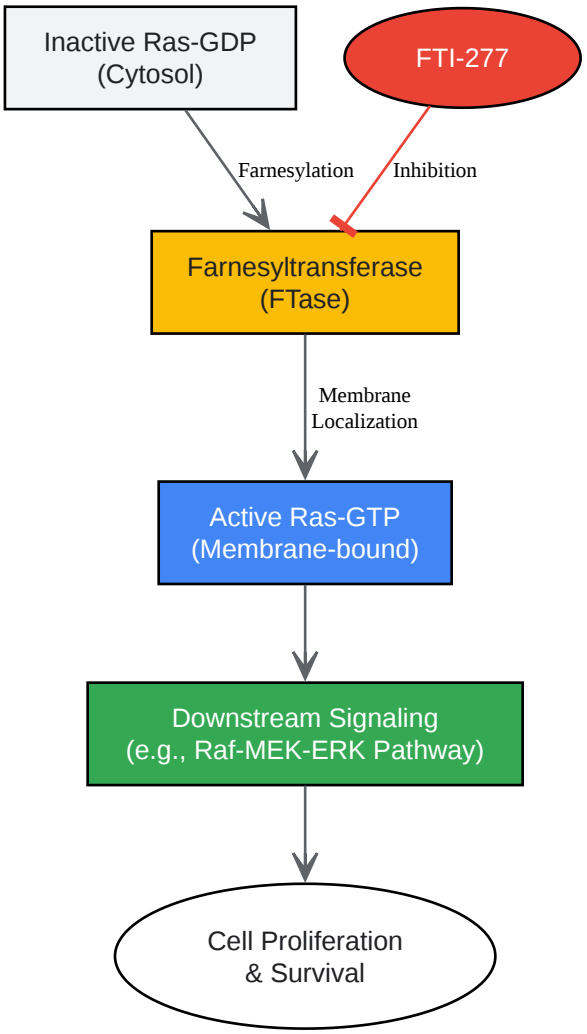


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Caption: Workflow for dissolving **FTI-277 hydrochloride** in DMSO.

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Signaling Pathway



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